

Physical and chemical properties of 2-Amino-6-bromophenol

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Compound of Interest

Compound Name: 2-Amino-6-bromophenol

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An In-depth Technical Guide to 2-Amino-6-bromophenol

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Amino-6-bromophenol** (CAS No: 28165-50-6), a key intermediate in organic synthesis. The document details its structural and physicochemical characteristics, provides illustrative experimental protocols for its synthesis and analysis, and outlines essential safety and handling procedures. The information is presented to support its application in research and development, particularly within the pharmaceutical and chemical industries.

Physicochemical and Structural Properties

2-Amino-6-bromophenol is a halogenated aromatic compound containing amino and hydroxyl functional groups. These groups confer specific reactivity, making it a versatile building block for the synthesis of more complex molecules. Its core properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Amino-6-bromophenol**

| Property | Value | Source(s) |
|--------------------------------|------------------------------------|-----------|
| IUPAC Name | 2-amino-6-bromophenol | [1] |
| CAS Number | 28165-50-6 | [1][2][3] |
| Molecular Formula | C ₆ H ₆ BrNO | [1][2][3] |
| Molecular Weight | 188.02 g/mol | [1][2] |
| Appearance | Solid | |
| Melting Point | 83-84°C | [2] |
| Boiling Point | 246.4 ± 25.0 °C (Predicted) | [2] |
| Topological Polar Surface Area | 46.3 Å ² | [1] |
| InChI Key | LOBRHADLNRMHOO-UHFFFAOYSA-N | [1] |
| SMILES | <chem>C1=CC(=C(C(=C1)Br)O)N</chem> | [1] |

Experimental Protocols

The following sections detail generalized experimental methodologies for the synthesis and analysis of **2-Amino-6-bromophenol**. These protocols are based on standard organic chemistry techniques and procedures reported for analogous compounds.

A common route for the synthesis of aminophenols involves the reduction of a corresponding nitrophenol. This example outlines the conceptual steps for synthesizing **2-Amino-6-bromophenol** from 2-bromo-6-nitrophenol.

Objective: To synthesize **2-Amino-6-bromophenol** by reducing the nitro group of 2-bromo-6-nitrophenol.

Materials:

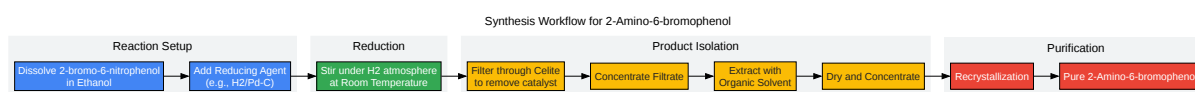
- 2-bromo-6-nitrophenol
- Ethanol (or other suitable solvent like Tetrahydrofuran)

- Reducing agent (e.g., Tin(II) chloride, Iron powder in acidic medium, or catalytic hydrogenation with H₂/Pd-C)
- Hydrochloric acid (if using metal-based reduction)
- Sodium bicarbonate or Sodium hydroxide solution
- Dichloromethane or Ethyl acetate (for extraction)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Dissolution: Dissolve 2-bromo-6-nitrophenol in a suitable solvent such as ethanol in a round-bottom flask.
- Addition of Reducing Agent:
 - For Catalytic Hydrogenation: Add a catalytic amount of Palladium on carbon (Pd/C).
 - For Metal/Acid Reduction: Add iron powder and slowly add hydrochloric acid while stirring.
- Reaction:
 - For Hydrogenation: Subject the mixture to a hydrogen atmosphere (using a balloon or a Parr hydrogenator) and stir at room temperature until the reaction is complete (monitored by TLC).
 - For Metal/Acid Reduction: Heat the mixture to reflux and stir for several hours until the starting material is consumed.
- Work-up:
 - For Hydrogenation: Filter the reaction mixture through Celite to remove the catalyst and concentrate the filtrate under reduced pressure.
 - For Metal/Acid Reduction: Cool the reaction mixture and neutralize it with a saturated sodium bicarbonate solution or a dilute sodium hydroxide solution.

- Extraction: Extract the aqueous mixture with an organic solvent like dichloromethane or ethyl acetate (3x).
- Drying and Concentration: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purification: Purify the crude **2-Amino-6-bromophenol** by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) to obtain the final product.



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Caption: Conceptual workflow for the synthesis of **2-Amino-6-bromophenol**.

The identity and purity of synthesized **2-Amino-6-bromophenol** should be confirmed using standard analytical techniques.

1. High-Performance Liquid Chromatography (HPLC):

- Objective: To assess the purity of the synthesized compound.
- Method: A small sample is dissolved in the mobile phase and injected into an HPLC system equipped with a C18 column and a UV detector.
- Typical Conditions:
 - Mobile Phase: A gradient of acetonitrile and water (both may contain 0.1% formic acid or trifluoroacetic acid).
 - Flow Rate: 1.0 mL/min.

- Detection: UV absorbance at a wavelength where the compound has significant absorbance (e.g., 254 nm or 280 nm).
- Purity Assessment: Purity is determined by the relative area of the main product peak compared to the total area of all peaks.

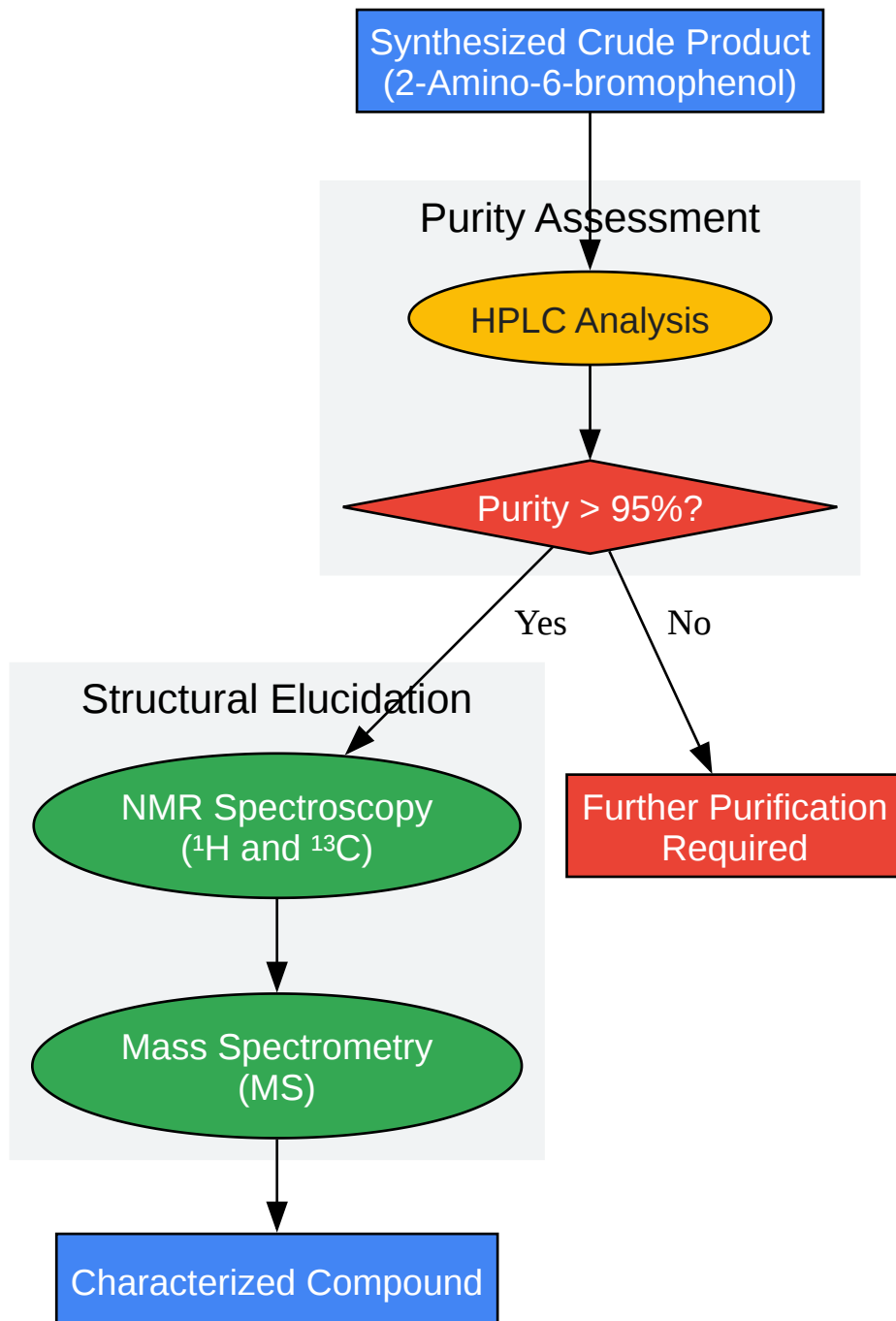
2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Objective: To confirm the chemical structure of the compound.
- Method: A sample is dissolved in a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$) and analyzed.
- Expected 1H NMR Spectra: The spectrum should show distinct signals corresponding to the aromatic protons and the protons of the amine and hydroxyl groups. The splitting patterns and integration values will confirm the substitution pattern on the benzene ring.
- Expected ^{13}C NMR Spectra: The spectrum will show six distinct signals for the aromatic carbons, confirming the structure.

3. Mass Spectrometry (MS):

- Objective: To confirm the molecular weight of the compound.
- Method: A sample is analyzed using techniques like Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Expected Result: The mass spectrum should show a molecular ion peak $[M+H]^+$ or $[M]^+$ corresponding to the calculated molecular weight (approx. 188.02). The characteristic isotopic pattern for bromine (^{79}Br and ^{81}Br in ~1:1 ratio) will be visible as two peaks of nearly equal intensity separated by 2 m/z units (e.g., at m/z 188 and 190).

Analytical Workflow for Compound Characterization



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Caption: Typical analytical workflow for chemical characterization.

Reactivity and Potential Applications

2-Amino-6-bromophenol is a valuable intermediate in the synthesis of pharmaceuticals and other fine chemicals.

- The amino group can undergo diazotization, acylation, and alkylation reactions.
- The hydroxyl group can be alkylated or acylated.
- The aromatic ring is activated by the amino and hydroxyl groups, making it susceptible to further electrophilic substitution.
- The bromine atom can be replaced via nucleophilic aromatic substitution or participate in cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig couplings), allowing for the introduction of diverse functionalities.

These reactive sites make it a key starting material for building heterocyclic structures, such as benzoxazoles, which are important scaffolds in drug discovery.

Safety and Handling

2-Amino-6-bromophenol is classified as hazardous.^[1] It is crucial to handle this chemical with appropriate safety precautions.

Table 2: GHS Hazard Information for **2-Amino-6-bromophenol**

| Hazard Statement | Code | Description |
|--|------|--|
| Acute Toxicity, Oral | H302 | Harmful if swallowed. ^[1] |
| Hazardous to the aquatic environment, acute hazard | H400 | Very toxic to aquatic life. ^[1] |
| Hazardous to the aquatic environment, long-term hazard | H410 | Very toxic to aquatic life with long lasting effects. ^[1] |

Handling and Storage Recommendations:

- Handling: Use only in a chemical fume hood.^[3] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[3]

Avoid inhalation of dust and contact with skin and eyes.

- Storage: Store in a tightly closed container in a dry, well-ventilated place.[3] Keep away from heat, sparks, and open flames.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[3]

This guide provides a foundational understanding of **2-Amino-6-bromophenol** for its safe and effective use in a research and development setting. Always refer to a current Safety Data Sheet (SDS) before handling the material.

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References

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